

2-(4-(Chlorosulfonyl)phenoxy)acetic acid CAS number and molecular weight.

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Compound of Interest

Compound Name: 2-(4-(Chlorosulfonyl)phenoxy)acetic acid

Cat. No.: B032335

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An In-depth Technical Guide to 2-(4-(Chlorosulfonyl)phenoxy)acetic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(4-(chlorosulfonyl)phenoxy)acetic acid**, a key intermediate in pharmaceutical synthesis. This document details its chemical properties, synthesis, and significant applications in drug development, offering valuable insights for professionals in the field.

Core Compound Information

CAS Number: 17641-39-3 Molecular Formula: $C_8H_7ClO_5S$ Molecular Weight: 250.66 g/mol [\[1\]](#)

Physicochemical Properties

Property	Value
CAS Number	17641-39-3
Molecular Formula	C ₈ H ₇ ClO ₅ S
Molecular Weight	250.66 g/mol [1]
Appearance	White to off-white crystalline powder
Melting Point	155-159 °C
Boiling Point	437.4 °C (Predicted)
Density	1.554 g/cm ³ (Predicted)
Solubility	Soluble in organic solvents such as dichloromethane and chloroform.

Synthesis of 2-(4-(Chlorosulfonyl)phenoxy)acetic acid

The synthesis of **2-(4-(chlorosulfonyl)phenoxy)acetic acid** is typically a two-step process, beginning with the formation of phenoxyacetic acid, followed by chlorosulfonation.

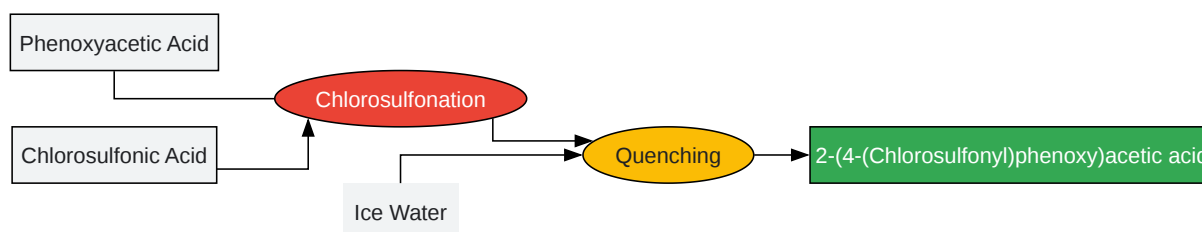
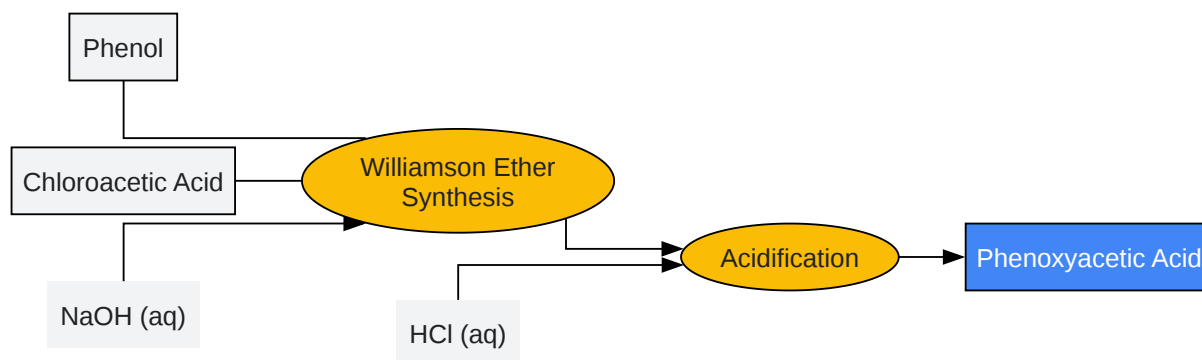
Step 1: Synthesis of Phenoxyacetic Acid

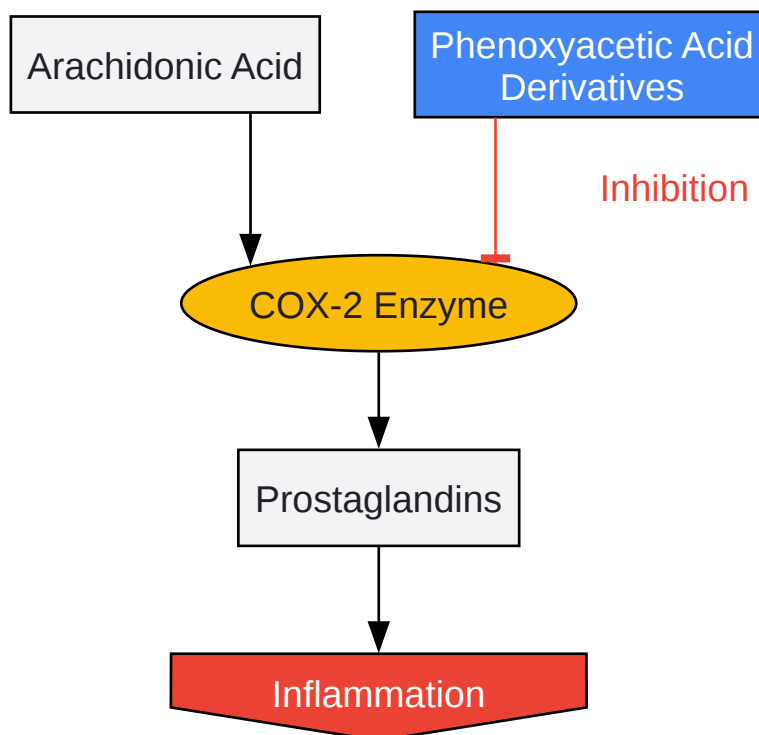
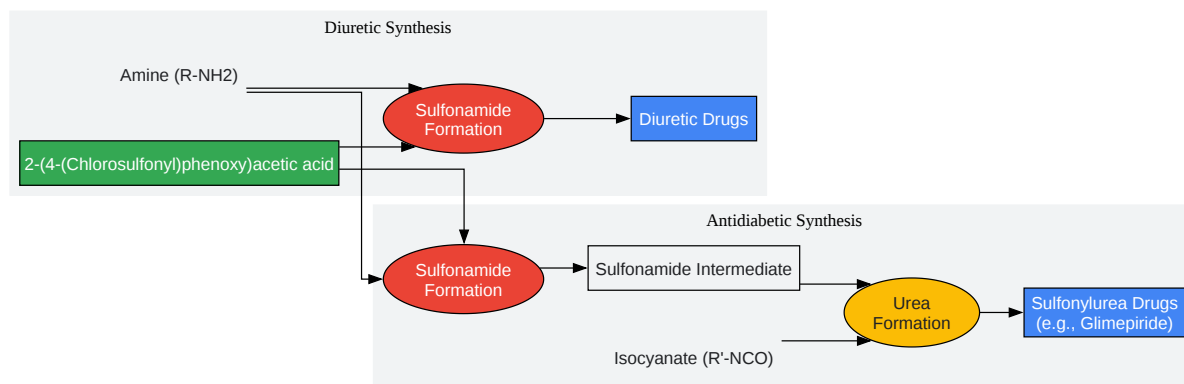
The initial step involves the Williamson ether synthesis, a well-established method for forming ethers. In this reaction, phenol is reacted with chloroacetic acid in the presence of a base, such as sodium hydroxide.

Experimental Protocol:

- In a round-bottom flask, dissolve phenol in an aqueous solution of sodium hydroxide to form sodium phenoxide.
- Slowly add a solution of chloroacetic acid to the reaction mixture.
- Heat the mixture under reflux for several hours to ensure the completion of the reaction.

- After cooling, acidify the solution with a strong acid, such as hydrochloric acid, to precipitate the phenoxyacetic acid.
- The crude product is then filtered, washed with water, and can be purified by recrystallization.





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References

- 1. CN100404491C - Preparation method of 2,4-dichlorin phenoxyacetic acid - Google Patents [patents.google.com]
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